

Personal protective equipment for handling Aureomix

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for Aureomix®

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling veterinary pharmaceuticals like **Aureomix**®. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a culture of safety and build trust in handling such products.

Aureomix® is a medicated premix containing chlortetracycline, an antibiotic. As with any chemical, proper handling and personal protective equipment (PPE) are crucial to minimize exposure and ensure safety.

Hazard Identification

Aureomix® is classified with several potential hazards. It is crucial to obtain special instructions before use and not handle it until all safety precautions have been read and understood.[1][2] The primary hazards associated with **Aureomix**® include:

- Combustible Dust: May form combustible dust concentrations in the air.[1][2]
- Respiratory and Skin Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled, and may cause an allergic skin reaction.[1]
- Reproductive Toxicity: May damage an unborn child.[1][2]



Carcinogenicity: May cause cancer.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is essential to prevent exposure when handling **Aureomix**®.

PPE Category	Specifications and Recommendations	
Eye Protection	Wear safety glasses with side shields or goggles.[1]	
Hand Protection	Wear appropriate chemical-resistant gloves.[1] Viton™ gloves are recommended for handling chlortetracycline hydrochloride.[3]	
Body Protection	Wear suitable protective clothing, such as uniforms, lab coats, or disposable coveralls, in both production and laboratory areas.[1]	
Respiratory Protection	In case of insufficient ventilation or exposure to dust, an approved respirator must be worn.[1]	

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Avoid breathing dust, fumes, gas, mists, vapors, or spray.[4][5]
- Wash hands and skin thoroughly after handling.[1][4]
- Do not eat, drink, or smoke when using this product.[4]
- Use only outdoors or in a well-ventilated area.[4]
- Prevent dust accumulation to minimize explosion hazards.[1][2]



Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[1][2]

Storage:

- Store in a locked-up, cool, and well-ventilated place.[1][5]
- Keep the container tightly closed and dry.[1]
- Store at room temperature and away from direct sunlight.[1]
- Store away from incompatible materials such as acids, fluorine, chlorine, and strong oxidizing agents.[1]

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures should be followed.

Spill Response:

- Small Spills: Wipe up with absorbent material (e.g., cloth, fleece) and clean the surface thoroughly to remove residual contamination.[1]
- Large Spills: Stop the flow of material if it is safe to do so. Absorb in vermiculite, dry sand, or earth and place it into containers. Clean the surface thoroughly.[1]
- Eliminate all ignition sources.[1]
- Avoid dispersal of dust in the air.[1]
- Never return spilled material to the original container for re-use.

Disposal:

- Dispose of contents and containers in accordance with all applicable local, regional, national, and international regulations.[1][2]
- Waste minimization should be practiced.[5]



• Do not allow the product to enter drains or water courses.[4] For at-home disposal, the FDA recommends mixing unused drugs with an unpalatable substance like coffee grounds or kitty litter before placing them in a sealed container in the trash.[6]

Experimental Protocols: Occupational Exposure Limits

While specific occupational exposure limits for **Aureomix**® as a mixture are not established, the safety data sheet for **Aureomix**® 625G provides the following time-weighted average (TWA) for one of its components.


Component	Parameter	Limit
Calcium Carbonate	TWA	10 mg/m³

Data sourced from the Safety Data Sheet for **Aureomix**® 625G.[1]

Safety Workflow

The following diagram illustrates the logical workflow for safely handling **Aureomix**®.





Click to download full resolution via product page



Caption: Logical workflow for the safe handling of **Aureomix**®, from preparation to post-handling and emergency procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. zoetis.ca [zoetis.ca]
- 2. zoetis.ca [zoetis.ca]
- 3. pharmacopoeia.com [pharmacopoeia.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. rennut.com [rennut.com]
- 6. Proper Disposal of Unused Veterinary Medications: A Guide Bhatt Integrative Veterinary Specialty [bhattvetspecialty.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Aureomix]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14618620#personal-protective-equipment-for-handling-aureomix]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com